

# Cyclofenchene as a Flavor and Fragrance Agent: Application Notes and Protocols

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Cyclofenchene

Cat. No.: B15495096

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## Introduction

**Cyclofenchene**, with the CAS number 488-97-1, is a tricyclic hydrocarbon compound recognized for its utility as both a flavor and fragrance ingredient.<sup>[1]</sup> Its distinct aromatic profile lends itself to a variety of applications, particularly within the fragrance industry. This document provides detailed application notes and experimental protocols for the evaluation and use of **Cyclofenchene**, with a focus on its fragrance applications due to the current lack of publicly available regulatory information for its use as a flavor agent in food products.

## Chemical and Physical Properties

A summary of the key chemical and physical properties of **Cyclofenchene** is presented in Table 1. This data is essential for formulation development, stability testing, and safety assessments.

Property	Value	Reference
Chemical Name	1,3,3-Trimethyltricyclo[2.2.1.0 <sup>2,6</sup> ]heptane	[2]
CAS Number	488-97-1	[2]
Molecular Formula	C <sub>10</sub> H <sub>16</sub>	[2]
Molecular Weight	136.23 g/mol	[2]
Appearance	Colorless liquid	
Specific Gravity	0.86030 @ 20.00 °C	[1]
Refractive Index	1.45150 @ 20.00 °C	[1]
Boiling Point	143.00 to 143.50 °C @ 754.00 mm Hg	[1]
Vapor Pressure	6.812000 mmHg @ 25.00 °C (estimated)	[1]
Solubility	Soluble in alcohol; Insoluble in water	[1]

## Sensory Profile

**Cyclofenchene** possesses a complex and desirable odor profile, making it a versatile ingredient in fragrance formulations. Its primary characteristics are woody and amber, with various nuances.

## Odor Profile

The described odor profile of **Cyclofenchene** is predominantly woody, with significant amber and dry characteristics. It also exhibits notes of cedar, sandalwood, vetiver, sweet, herbal, balsamic, and fresh scents.[3]

Note: Quantitative sensory threshold data for **Cyclofenchene** is not readily available in the public domain.

## Applications

### Fragrance Applications

**Cyclofenchene** is a valuable component in the creation of a wide range of fragrance types, particularly those with woody, oriental, and chypre characteristics. Its complex aroma can provide warmth, depth, and sophistication to a fragrance composition.

**Regulatory Status:** According to the International Fragrance Association (IFRA) standards, there are currently no restrictions on the use of **Cyclofenchene** in various fragrance applications, including products applied to the lips, axillae, face/body, as well as fine fragrances and household care products.[3]

**Recommended Use Levels:** Due to the absence of specific sensory threshold data, it is recommended to start with low concentrations (e.g., 0.01% to 0.5%) in a fragrance concentrate and adjust based on the desired olfactory effect and the overall composition of the fragrance.

### Flavor Applications

While **Cyclofenchene** is listed as a flavor agent, crucial regulatory information for its use in food and beverage products is not currently available.

**Disclaimer:** The FEMA (Flavor and Extract Manufacturers Association) number and GRAS (Generally Recognized as Safe) status for **Cyclofenchene** could not be identified in publicly available databases. Therefore, detailed application notes for its use as a flavor ingredient cannot be provided at this time. Researchers and developers should conduct a thorough regulatory review and safety assessment before considering **Cyclofenchene** for any food or beverage application.

## Experimental Protocols

The following are generalized protocols for the evaluation of a fragrance ingredient like **Cyclofenchene**. These should be adapted and validated for specific applications.

### Protocol 1: Determination of Odor Profile by Descriptive Sensory Analysis

**Objective:** To systematically describe the olfactory characteristics of **Cyclofenchene**.

#### Materials:

- **Cyclofenchene** (high purity)
- Odorless solvent (e.g., diethyl phthalate or ethanol)
- Glass smelling strips
- Odor-free evaluation booths
- Panel of at least 5 trained sensory analysts

#### Procedure:

- **Sample Preparation:** Prepare a series of dilutions of **Cyclofenchene** in the chosen solvent (e.g., 10%, 1%, and 0.1% by weight).
- **Evaluation:**
  - Dip a clean smelling strip into the lowest concentration solution, ensuring about 1 cm is submerged.
  - Allow the solvent to evaporate for approximately 10-15 seconds.
  - Present the strip to the panelists in a controlled, odor-free environment.
  - Panelists should sniff the strip and individually record the perceived odor characteristics using a standardized vocabulary.
  - Repeat the evaluation for each concentration, allowing for a rest period between samples to prevent olfactory fatigue.
- **Data Analysis:** Compile the descriptors from all panelists. A frequency of mention for each descriptor is calculated to build a comprehensive odor profile.

## Protocol 2: Gas Chromatography-Olfactometry (GC-O) for Odorant Characterization

Objective: To identify the key odor-active compounds in a **Cyclofenchene** sample and characterize their individual scents.

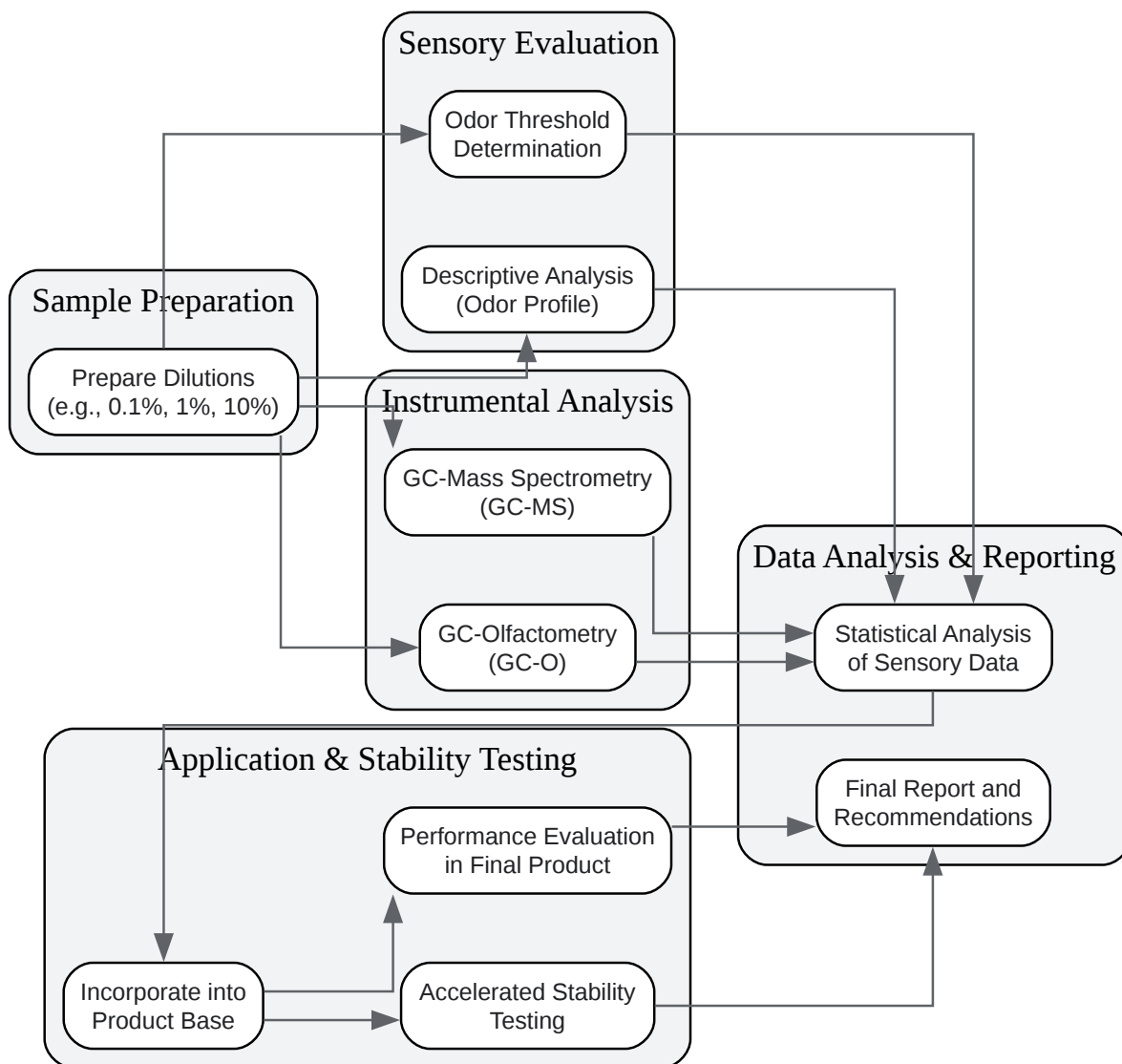
Materials:

- **Cyclofenchene** sample
- Gas chromatograph coupled with a mass spectrometer (GC-MS) and an olfactometry port
- Appropriate GC column (e.g., non-polar or medium-polarity)
- Helium carrier gas
- Trained sensory assessors

Procedure:

- Instrument Setup:
  - Install the appropriate GC column and set the oven temperature program to achieve good separation of volatile compounds.
  - Split the column effluent between the MS detector and the olfactometry port.
  - Humidify the air supply to the olfactometry port to prevent nasal dryness for the assessor.
- Analysis:
  - Inject a diluted sample of **Cyclofenchene** into the GC.
  - As compounds elute from the GC column, the assessor sniffs the effluent at the olfactometry port and records the retention time, odor descriptor, and perceived intensity of each odor event.
  - Simultaneously, the MS detector records the mass spectrum of each eluting compound.
- Data Correlation: Correlate the retention times of the odor events with the retention times of the peaks in the chromatogram to identify the compounds responsible for specific odors.

## Visualizations



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Caption: Workflow for the evaluation of a new fragrance ingredient.

## Safety Information

While specific comprehensive toxicological studies on **Cyclofenchene** are not widely available in the public domain, as a fragrance ingredient, it falls under the purview of the Research Institute for Fragrance Materials (RIFM) for safety assessment. The lack of IFRA restrictions

suggests a favorable safety profile for dermal applications in fragrance products. However, for any new application, especially those involving significant systemic exposure, a thorough safety and toxicological evaluation is imperative. For flavor applications, the absence of a FEMA GRAS determination necessitates a comprehensive safety assessment prior to any use in food.

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## References

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- To cite this document: BenchChem. [Cyclofenchene as a Flavor and Fragrance Agent: Application Notes and Protocols]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15495096#use-of-cyclofenchene-as-a-flavor-and-fragrance-agent]

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